

Spectroscopic Profile of Citronellyl Butyrate: A Technical Guide

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Compound of Interest

Compound Name: *Citronellyl butyrate*

CAS No.: 141-16-2

Cat. No.: B089936

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Citronellyl butyrate** (CAS 141-16-2), a widely used fragrance and flavoring agent. The information presented herein is intended to assist in the identification, characterization, and quality control of this compound. This document details available Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with generalized experimental protocols for these analytical techniques.

Chemical Structure and Properties

Citronellyl butyrate, systematically named 3,7-dimethyloct-6-enyl butanoate, possesses the chemical formula $C_{14}H_{26}O_2$ and a molecular weight of approximately 226.36 g/mol. It is a colorless liquid with a characteristic fruity, rosy odor.

Spectroscopic Data

The following sections summarize the available spectroscopic data for **Citronellyl butyrate**, presented in tabular format for clarity and ease of comparison.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR Data

The proton NMR spectrum of **Citronellyl butyrate** provides detailed information about the hydrogen atom environments within the molecule.

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
5.10	triplet	7.5	1H, CH=C(CH ₃) ₂
3.68	multiplet	2H, CH ₂ -O	
2.2 - 1.8	multiplet	8H, -CH ₂ -C=O, =C-CH ₂ -, -CH(CH ₃)-CH ₂ -	
1.68	singlet	3H, =C(CH ₃) ₂ (one of the methyls)	
1.60	singlet	3H, =C(CH ₃) ₂ (the other methyl)	
1.7 - 1.52	multiplet	3H, -CH(CH ₃)-, O-CH ₂ -CH ₂ -	
1.4 - 1.1	multiplet	3H, -CH ₂ -CH ₃	
0.91	doublet	6.5	3H, -CH(CH ₃)-

¹³C NMR Data

Specific experimental ¹³C NMR chemical shift data for **Citronellyl butyrate** is not readily available in the public domain. However, based on typical chemical shift ranges for esters and related structures, the following are expected approximate chemical shifts. A spectrum was noted to have been acquired on a Bruker AM-270 instrument.

Chemical Shift (δ) ppm (Predicted)	Carbon Type
~173	C=O (ester carbonyl)
~131	(C)=CH
~124	C=(C)H
~63	O-CH ₂
~37	-CH ₂ -
~36	-CH ₂ -
~29	-CH(CH ₃)-
~25	=C(CH ₃) ₂
~19	-CH(CH ₃)-
~18	-CH ₂ -CH ₃
~17	=C(CH ₃) ₂
~13	-CH ₂ -CH ₃

Infrared (IR) Spectroscopy

While a specific list of all absorption peaks for **Citronellyl butyrate** is not available, the key characteristic infrared absorption bands for an aliphatic ester are well-established. An FTIR spectrum of **Citronellyl butyrate** has been recorded using a neat capillary cell technique.

Wavenumber (cm ⁻¹)	Functional Group	Vibrational Mode
~1735 - 1750	C=O (Ester)	Stretch
~1000 - 1300	C-O (Ester)	Stretch
~2850 - 3000	C-H (Alkyl)	Stretch

Mass Spectrometry (MS)

Mass spectrometry data provides information about the mass-to-charge ratio of the molecule and its fragments, aiding in the determination of its molecular weight and structure.

Electron Ionization (EI-MS) Data

Two sets of fragmentation data from electron ionization mass spectrometry have been reported.

Dataset 1 (Instrument: HITACHI M-80B)[1]

m/z	Relative Intensity (%)
41.0	99.99
69.0	84.95
81.0	84.05
95.0	73.84
43.0	67.68

Dataset 2 (Instrument: HITACHI M-80)[1]

m/z	Relative Intensity (%)
95.0	99.99
81.0	98.88
82.0	89.50
123.0	81.23
69.0	79.96

Electrospray Ionization (ESI-MS) Data

m/z	Ion
225.3	[M+H] ⁺

Experimental Protocols

The following are generalized experimental protocols for the spectroscopic analysis of a liquid ester like **Citronellyl butyrate**.

NMR Spectroscopy

- **Sample Preparation:** A small amount of the neat **Citronellyl butyrate** sample is dissolved in a deuterated solvent, typically chloroform-d (CDCl_3), in a standard 5 mm NMR tube.
- **Instrumentation:** The spectrum is acquired on a high-resolution NMR spectrometer, for instance, a 500 MHz instrument.
- **Data Acquisition:** Standard one-dimensional ^1H and ^{13}C NMR spectra are recorded. For ^1H NMR, parameters such as the number of scans, relaxation delay, and pulse width are optimized to ensure a good signal-to-noise ratio. For ^{13}C NMR, proton decoupling is typically used to simplify the spectrum.
- **Data Processing:** The acquired Free Induction Decay (FID) is Fourier transformed, and the resulting spectrum is phase and baseline corrected. Chemical shifts are referenced to the residual solvent peak or an internal standard (e.g., tetramethylsilane, TMS).

Infrared (IR) Spectroscopy

- **Sample Preparation:** For a neat liquid sample like **Citronellyl butyrate**, a thin film is prepared between two salt plates (e.g., NaCl or KBr). A drop of the sample is placed on one plate, and the second plate is carefully placed on top to spread the liquid.
- **Instrumentation:** The analysis is performed using a Fourier Transform Infrared (FTIR) spectrometer.
- **Data Acquisition:** A background spectrum of the clean, empty salt plates is first recorded. The sample is then placed in the spectrometer's sample compartment, and the sample spectrum is acquired.
- **Data Processing:** The instrument's software automatically subtracts the background spectrum from the sample spectrum to produce the final IR spectrum, which is typically plotted as transmittance or absorbance versus wavenumber (cm^{-1}).

Mass Spectrometry (GC-MS)

- **Sample Preparation:** The **Citronellyl butyrate** sample is diluted in a volatile organic solvent (e.g., dichloromethane or hexane).
- **Instrumentation:** A Gas Chromatograph (GC) coupled to a Mass Spectrometer (MS) is used for the analysis.
- **Gas Chromatography:** The diluted sample is injected into the GC, where it is vaporized and separated on a capillary column. The GC oven temperature is programmed to ramp up to ensure good separation of the components.
- **Mass Spectrometry:** As the compound elutes from the GC column, it enters the MS ion source. For EI-MS, the molecules are bombarded with a high-energy electron beam, causing ionization and fragmentation. The resulting ions are then separated by their mass-to-charge ratio in the mass analyzer and detected.
- **Data Analysis:** The resulting mass spectrum shows the relative abundance of different fragment ions, which can be used to elucidate the structure of the parent molecule.

Workflow and Data Relationships

The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical compound and the relationship between the different analytical techniques.

Caption: Workflow for Spectroscopic Analysis.

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References

- 1. Citronellyl butyrate | C₁₄H₂₆O₂ | CID 8835 - PubChem [pubchem.ncbi.nlm.nih.gov]

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